

An In-depth Technical Guide to DL-Alanine β -Naphthylamide Hydrochloride

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Compound of Interest

Compound Name: *DL-Alanine beta-naphthylamide hydrochloride*

Cat. No.: *B555589*

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This technical guide provides a comprehensive overview of DL-Alanine β -naphthylamide hydrochloride, a versatile chemical compound with significant applications in biochemical research and pharmaceutical development.^[1] It serves as a crucial intermediate in the synthesis of various bioactive molecules and is widely utilized for its ability to mimic natural amino acids, making it an invaluable tool in studies related to enzyme activity and protein interactions.^[1] This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical properties, structure, and applications.

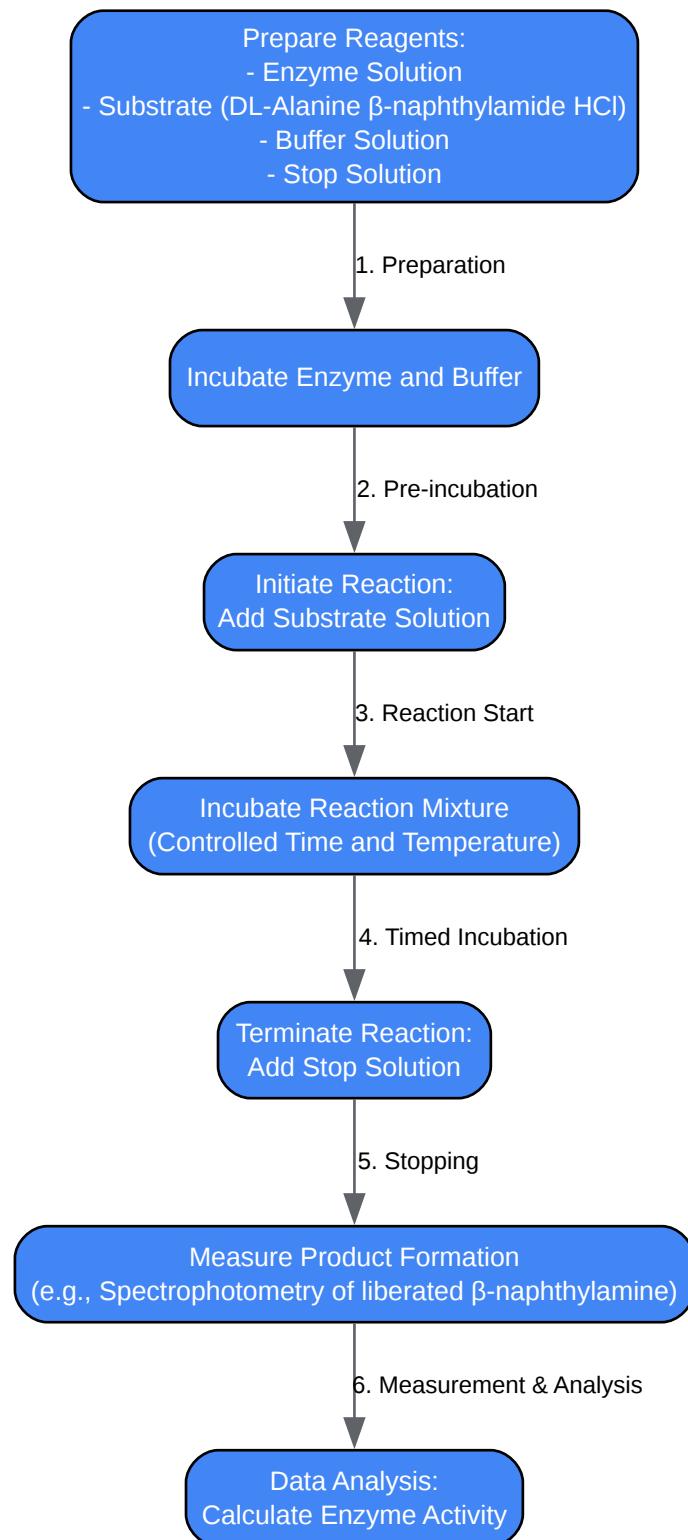
Core Chemical and Physical Properties

DL-Alanine β -naphthylamide hydrochloride is a white to off-white solid.^[1] Key quantitative data for this compound are summarized in the table below for easy reference and comparison.

| Property | Value |
|---------------------|--|
| Molecular Formula | C ₁₃ H ₁₄ N ₂ O·HCl[1] |
| Linear Formula | CH ₃ CH(NH ₂)CONHC ₁₀ H ₇ ·HCl[2] |
| Molecular Weight | 250.72 - 250.77 g/mol [1][2][3] |
| CAS Number | 74144-49-3[1][2] |
| Melting Point | 258-260 °C (decomposes)[2] |
| Solubility | Ethanol: 50 mg/mL, clear to slightly hazy[2] |
| Purity | ≥98% (TLC)[2], ≥99% (HPLC)[1] |
| Storage Temperature | 2-8°C[2] or 0-8°C[1][4] |

Chemical Structure

The chemical structure of DL-Alanine β-naphthylamide hydrochloride is presented below. The molecule consists of an alanine core linked to a β-naphthylamine group via an amide bond, with a hydrochloride salt form.

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